

Lithium Triborate (LBO): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lithium triborate*

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Abstract

Lithium triborate (LiB_3O_5 or LBO) is a preeminent nonlinear optical (NLO) crystal, renowned for its exceptional combination of a wide transparency range, high laser-induced damage threshold, and advantageous chemical and mechanical properties. Discovered by researchers at the Fujian Institute of Research on the Structure of Matter, Chinese Academy of Sciences, LBO has become a critical component in a myriad of applications, particularly in frequency conversion of high-power laser systems.^{[1][2][3]} This technical guide provides an in-depth exploration of the discovery, development, and fundamental properties of LBO. It details the experimental protocols for its synthesis and characterization, presents its optical and nonlinear optical characteristics in comprehensive tables, and illustrates key processes through detailed diagrams.

Discovery and Development

Lithium triborate was discovered and developed by Professor Chen Chuangtian and his team at the Fujian Institute of Research on the Structure of Matter, Chinese Academy of Sciences.^{[1][2][3]} This discovery was a significant milestone in the field of nonlinear optics, providing a

superior alternative to other NLO crystals in many applications. The development of LBO was driven by the need for a robust material capable of efficiently generating harmonic frequencies of high-power lasers, a requirement for various scientific and industrial applications.

Crystal Structure and Properties

LBO belongs to the orthorhombic crystal system with the space group $Pna2_1$ and point group $mm2$.^{[2][4]} Its crystal structure consists of a continuous network of B_3O_7 groups, with lithium ions situated in the interstices.^[5] This rigid structure contributes to its excellent mechanical and thermal properties.

Physical and Chemical Properties

LBO is a colorless, hard, and non-hygroscopic crystalline solid, making it easy to handle and operate in various environments.^[1] Its high melting point and good thermal conductivity allow it to withstand high average power from lasers. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of LBO

Property	Value
Chemical Formula	LiB ₃ O ₅
Molar Mass	119.37 g/mol
Crystal Structure	Orthorhombic
Space Group	Pna2 ₁
Lattice Parameters	a = 8.4473 Å, b = 7.3788 Å, c = 5.1395 Å[2][4]
Density	2.47 g/cm ³ [2][4]
Melting Point	834 °C[1][4]
Mohs Hardness	6[2][4]
Thermal Conductivity	3.5 W/(m·K)[2][4]
Thermal Expansion Coefficients	$\alpha_x = 10.8 \times 10^{-5} /K$, $\alpha_y = -8.8 \times 10^{-5} /K$, $\alpha_z = 3.4 \times 10^{-5} /K$ [2][4]
Hygroscopic Susceptibility	Non-hygroscopic[1]

Optical and Nonlinear Optical Properties

LBO exhibits a wide transparency range from the deep ultraviolet to the near-infrared (160 nm to 2600 nm), making it suitable for a broad spectrum of laser wavelengths.[6][7] A key feature of LBO is its remarkably high laser-induced damage threshold, which is among the highest for common NLO crystals.[1] Its nonlinear optical coefficients, while moderate, are sufficient for efficient frequency conversion, especially when combined with its other favorable properties. The optical and nonlinear optical properties are summarized in Table 2.

Table 2: Optical and Nonlinear Optical Properties of LBO

Property	Value
Transparency Range	160 nm - 2600 nm[6][7]
Refractive Indices (at 1064 nm)	$n_x = 1.5656$, $n_y = 1.5905$, $n_z = 1.6055$ [4]
Sellmeier Equations (λ in μm)	$n_x^2 = 2.454140 + 0.011249 / (\lambda^2 - 0.011350) - 0.014591\lambda^2 - 6.60 \times 10^{-5} \lambda^4$ $n_y^2 = 2.539070 + 0.012711 / (\lambda^2 - 0.012523) - 0.018540\lambda^2 + 2.00 \times 10^{-4} \lambda^4$ $n_z^2 = 2.586179 + 0.013099 / (\lambda^2 - 0.011893) - 0.017968\lambda^2 - 2.26 \times 10^{-4} \lambda^4$ [2][4]
Effective Nonlinear Coefficients (pm/V)	$d_{31} = 1.15$, $d_{32} = -0.98$, $d_{33} = 0.05$
Damage Threshold	$>10 \text{ GW/cm}^2$ for 10 ns pulses at 1064 nm[4][7]
Angular Acceptance (1064 nm SHG)	$\Delta\theta = 2.8 \text{ mrad}\cdot\text{cm}$ [7]
Temperature Acceptance (1064 nm SHG)	$\Delta T = 1.5 \text{ }^\circ\text{C}\cdot\text{cm}$ [7]

Experimental Protocols

Crystal Growth: Top-Seeded Solution Growth (TSSG) / Flux Method

The high-temperature solution (flux) method, specifically the top-seeded solution growth (TSSG) technique, is the primary method for growing large, high-quality LBO single crystals. This is due to LBO's incongruent melting behavior.

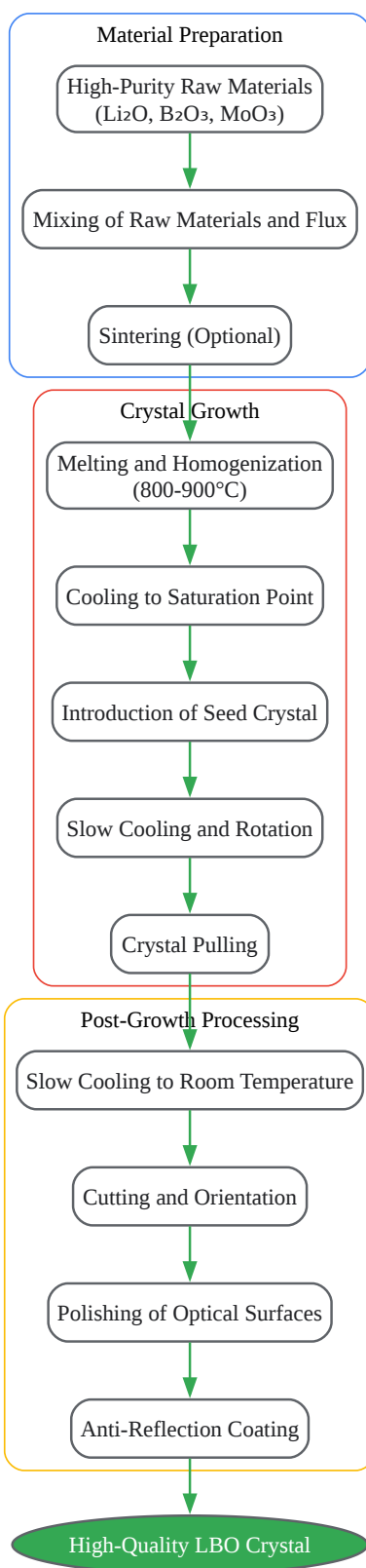
Materials and Equipment:

- High-purity raw materials: Li_2O , B_2O_3 (or H_3BO_3 and Li_2CO_3 as precursors)
- Flux components: MoO_3 is a commonly used flux.
- Platinum crucible
- Crystal growth furnace with precise temperature control
- Seed crystal of LBO with a specific orientation

- Seed holder and pulling/rotation mechanism

Procedure:

- Raw Material Preparation: A mixture of Li_2O and B_2O_3 in a specific molar ratio, along with the MoO_3 flux, is prepared. One patented method suggests a molar ratio of Li_2MoO_4 to H_3BO_3 of 1:5-7, which is then sintered at 400-500 °C for 10 hours to form the growth material.
- Melting and Homogenization: The mixture is placed in a platinum crucible and heated in the furnace to a temperature above the melting point of the solution (typically around 800-900 °C) to ensure complete dissolution and homogenization of the melt.
- Saturation Point Determination: The temperature is then slowly lowered to just above the saturation point of the LBO in the flux.
- Seeding: A seed crystal is introduced into the melt.
- Crystal Growth: The temperature is slowly decreased at a controlled rate (e.g., 0.1-1 °C/day), and the seed is rotated at a constant speed. This slow cooling induces crystallization of LBO onto the seed.
- Crystal Pulling: The growing crystal is slowly pulled from the melt.
- Cooling: After the growth process is complete, the crystal is slowly cooled to room temperature to avoid thermal shock and cracking.



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Workflow for LBO Crystal Growth via the TSSG/Flux Method.

Characterization: Z-scan Technique for Nonlinear Refractive Index Measurement

The Z-scan technique is a common method to determine the nonlinear refractive index (n_2) and nonlinear absorption coefficient (β) of optical materials.

Experimental Setup:

- Laser source with a Gaussian beam profile
- Focusing lens
- Sample holder mounted on a translation stage
- Aperture and photodetector

Procedure:

- The laser beam is focused using a lens.
- The LBO crystal sample is mounted on a translation stage that moves it along the z-axis through the focal point of the lens.
- A photodetector measures the transmitted power.
- Open-Aperture Z-scan: The aperture is removed, and the total transmitted power is measured as the sample moves through the focus. This measurement is sensitive to nonlinear absorption.
- Closed-Aperture Z-scan: An aperture is placed before the detector to measure only the central part of the beam. As the sample moves, the beam either diverges or converges due to the nonlinear refraction, leading to a change in the power passing through the aperture. This measurement is sensitive to the nonlinear refractive index.
- By analyzing the resulting transmission curves, the values of n_2 and β can be determined.

Applications in Nonlinear Optics

LBO is widely used for frequency conversion of high-power lasers due to its excellent properties. The most common applications are second harmonic generation (SHG), third harmonic generation (THG), and optical parametric oscillation/amplification (OPO/OPA).[6][7]

Second Harmonic Generation (SHG)

SHG, or frequency doubling, is a nonlinear process where two photons with the same frequency are combined to generate a new photon with twice the energy, and therefore double the frequency and half the wavelength. For example, SHG is used to convert the 1064 nm output of a Nd:YAG laser to 532 nm (green light).[1]

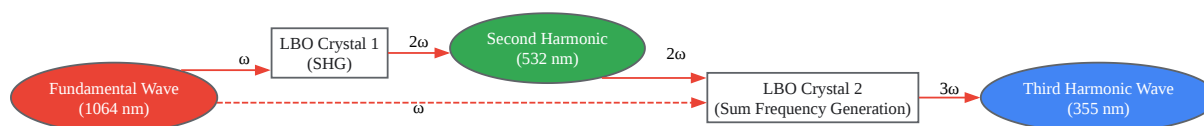


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Second Harmonic Generation (SHG) Process in an LBO Crystal.

Third Harmonic Generation (THG)

THG is a process where the fundamental wave and its second harmonic interact to produce a third harmonic. For a 1064 nm Nd:YAG laser, THG results in a 355 nm (ultraviolet) beam. This is typically achieved in a two-step process involving two LBO crystals.



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Third Harmonic Generation (THG) Process using two LBO Crystals.

Phase Matching

For efficient frequency conversion, the phase-matching condition must be satisfied, meaning the fundamental and harmonic waves travel at the same phase velocity through the crystal. LBO can achieve both critical and non-critical phase matching.

- **Critical Phase Matching (Angle Tuning):** The phase-matching condition is achieved by adjusting the angle of the crystal with respect to the incident laser beam.
- **Non-Critical Phase Matching (NCPM):** The phase-matching is achieved by controlling the temperature of the crystal. NCPM in LBO is highly advantageous as it offers a large angular acceptance and eliminates the walk-off effect between the fundamental and harmonic beams, leading to higher conversion efficiency and better beam quality.^[1]

Conclusion

Lithium triborate has established itself as a cornerstone material in the field of nonlinear optics. Its discovery and development have enabled significant advancements in laser technology, particularly in the generation of visible and ultraviolet radiation from high-power near-infrared lasers. The unique combination of a wide transparency range, high damage threshold, and excellent physical and chemical stability makes LBO the material of choice for a wide range of demanding applications. The continued refinement of crystal growth techniques and a deeper understanding of its nonlinear optical properties will undoubtedly expand its utility in future scientific and industrial endeavors.

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